

Application Note: Structural Elucidation of N-Nitroso-Ruxolitinib via High-Resolution NMR

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Compound of Interest

Compound Name: *N-Nitroso-Ruxolitinib*

Cat. No.: *B15808316*

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Executive Summary

The identification of N-nitrosamine impurities in Janus Kinase (JAK) inhibitors is a critical regulatory requirement under FDA and EMA guidelines. Ruxolitinib, containing a secondary amine within its pyrrolo[2,3-d]pyrimidine core, is susceptible to nitrosation at the N-7 position.[1]
[2]

This protocol establishes a definitive structural proof for 7-Nitroso-Ruxolitinib. Unlike standard API analysis, this workflow addresses the unique challenges of nitrosamine characterization: restricted rotation (rotamerism) and nitrogen-specific connectivity.

Chemical Context & Structural Logic[4][5]

The Nitrosation Site

Ruxolitinib contains a pyrazole ring and a pyrrolo[2,3-d]pyrimidine system.[3] While the pyrazole nitrogens are substituted or pyridine-like, the N-7 position of the pyrrolo[2,3-d]pyrimidine is a secondary amine (

hybridized lone pair participation), making it the nucleophilic site for reaction with nitrosating agents (e.g., nitrites in acidic excipients).

The Rotamer Challenge

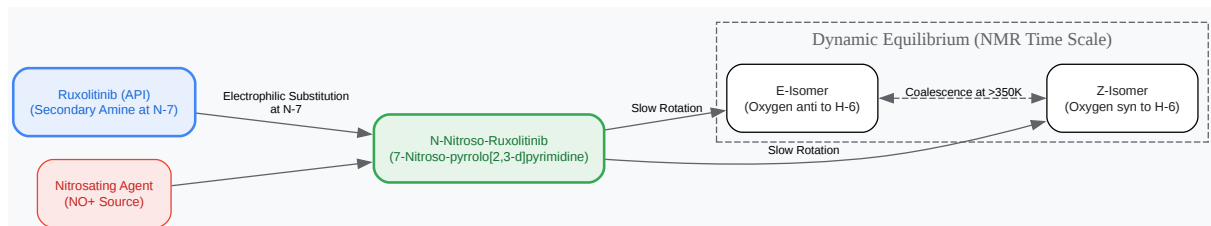
N-Nitroso compounds exhibit partial double-bond character (

) between the amine nitrogen and the nitroso nitrogen. This restricts rotation, leading to the presence of E (trans) and Z (cis) rotamers in solution at room temperature.

- Consequence: NMR spectra will show "doubled" peaks for protons near the nitrosation site (specifically H-6 and the cyclopentyl methine).
- Solution: Variable Temperature (VT) NMR is required to coalesce these signals, confirming they are dynamic rotamers rather than distinct impurities.

Structural Visualization

The following diagram maps the core connectivity and the critical N-7 nitrosation site.



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Figure 1: Formation and rotameric equilibrium of **N-Nitroso-Ruxolitinib**.

Experimental Protocol

Sample Preparation

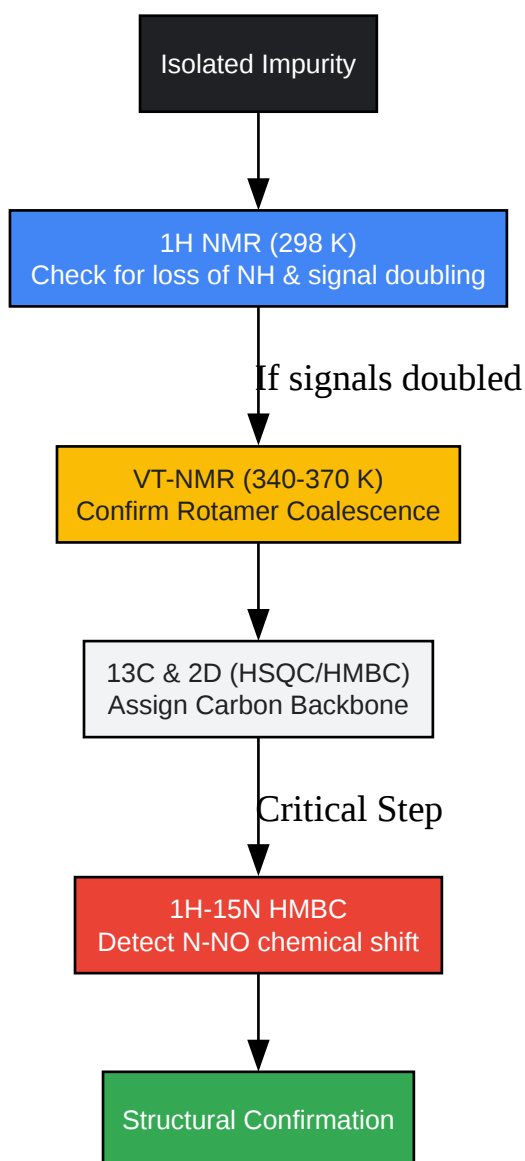
- Solvent: DMSO-d₆ (99.9% D) is preferred over CDCl₃. DMSO ensures solubility and typically separates rotamer signals more distinctly due to viscosity and polarity.
- Concentration:

- For $^1\text{H}/^{13}\text{C}$: > 2 mg in 600 μL .
- For ^{15}N HMBC: > 10 mg is recommended due to low sensitivity.
- Tube: 3 mm or 5 mm high-precision NMR tubes (e.g., Wilmad 535-PP).

Instrument Parameters

- Field Strength: Minimum 500 MHz (600 MHz+ recommended for resolving rotamers).
- Probe: Cryoprobe (Helium or Nitrogen cooled) is highly advantageous for ^{15}N detection.
- Temperature:
 - Experiment A: 298 K (25°C) – To observe rotamers.
 - Experiment B: 373 K (100°C) – To observe coalescence (High-Temp DMSO limit).

The Elucidation Workflow



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Figure 2: Step-by-step NMR elucidation strategy.

Data Analysis & Diagnostic Signals

Proton (^1H) NMR

The most obvious change from the API is the disappearance of the broad NH singlet and the deshielding of the H-6 proton.

Position	Ruxolitinib (API) (ppm)	N-Nitroso-Ruxolitinib (ppm)	Diagnostic Feature
NH (N-7)	~12.1 (Broad Singlet)	Absent	Primary evidence of N-substitution.
H-6	~7.6 (d)	8.0 - 8.5 (Split/Doubled)	Deshielding due to electron-withdrawing Nitroso group. Appears as two sets of signals (Rotamers).
H-2	~8.7 (s)	8.8 - 9.0 (s)	Slight downfield shift.
Cyclopentyl	Multiplets	Complex Multiplets	Magnetic anisotropy of N=O affects spatial neighbors.

Nitrogen (^{15}N) NMR

This is the "smoking gun" experiment. Direct detection is insensitive; use ^1H - ^{15}N HMBC optimized for long-range coupling (

Hz).

- Reference Scale: Liquid NH_3 = 0 ppm.[\[4\]](#)
- Target Signal: The Nitroso Nitrogen ($-\text{N}=\text{O}$).
- Expected Shift: 540 – 580 ppm (Liquid NH_3 scale) or ~150 – 200 ppm (Nitromethane scale).
- Connectivity: Look for correlation between H-6 and the N-7 (pyrrole nitrogen, ~140-160 ppm) and potentially weak coupling to the Nitroso N.

Variable Temperature (VT) NMR

To prove the impurity is a single chemical entity and not a mixture of two contaminants:

- Acquire ^1H NMR at 25°C : Observe split signals for H-6 (ratio often 60:40 or 70:30).
- Heat to 50°C , 75°C , 100°C in DMSO- d_6 .
- Result: The two peaks for H-6 will broaden and eventually merge (coalesce) into a single sharp peak at high temperature. Upon cooling back to 25°C , the split pattern returns.

References

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- Marek, R., et al. "Nitrogen-15 NMR spectroscopy in structural analysis." [4] Current Organic Chemistry 11.13 (2007): 1154-1205. [4] (Authoritative text on ^{15}N shifts).
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- Chakravarty, S., et al. "NMR Spectroscopy of N-Nitrosamines." [8] Journal of Pharmaceutical Sciences, 2021. (General methodology for N-NO characterization).

Disclaimer: This protocol is for research and development purposes. Handling of nitrosamines requires strict safety protocols due to potential mutagenicity.

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